Introduction: The Structural Significance of a Versatile Pharmacophore

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Compound of Interest		
Compound Name:	*5,6,7,8-Tetrahydro-1-naphthylamine hydrochloride*	
CAS No.:	*6271-86-9*	
Cat. No.:	*B1601999*	*Get Quote*

5,6,7,8-Tetrahydro-1-naphthylamine, often referred to as 5-aminotetralin, is a synthetic organic compound featuring a tetralin core with an amino group at the 1-position.[1] As the hydrochloride salt, its stability and solubility are enhanced, making it a crucial and versatile building block in medicinal chemistry and drug development. Its rigid, partially saturated bicyclic structure serves as a valuable scaffold for designing molecules that interact with specific biological targets.

The primary significance of this compound lies in its role as a key intermediate in the synthesis of a wide range of pharmacologically active agents.[2] Notably, it forms the foundational structure for drugs like Sertraline, a widely prescribed selective serotonin reuptake inhibitor (SSRI) used to treat major depressive disorder and other anxiety-related conditions.[3][4] Its utility also extends to the development of novel therapeutic agents, including potent activators of large conductance Ca2+-activated K+ (BK) channels and inhibitors of the hypoxia-inducible factor (HIF) pathway.[2] This guide provides a comprehensive technical overview of its structure, properties, synthesis, and characterization for professionals in chemical and pharmaceutical research.

Chemical Structure and Physicochemical Properties

The structure of **5,6,7,8-Tetrahydro-1-naphthylamine hydrochloride** consists of a 5,6,7,8-tetrahydronaphthalen-1-amine cation and a chloride anion. The cation features a fused ring

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system where a benzene ring is fused to a cyclohexane ring. The primary amine group is attached to the aromatic portion of the molecule at position 1.

Caption: Ionic structure of **5,6,7,8-Tetrahydro-1-naphthylamine Hydrochloride**.

The compound's physical and chemical properties are critical for its handling, storage, and application in synthesis. These are summarized below.

Property	Value	Source
CAS Number	6271-86-9 (for Hydrochloride)	
2217-41-6 (for Free Base)	[5]	
Molecular Formula	$C_{10}H_{13}N \cdot HCl$ or $C_{10}H_{14}ClN$	
Molecular Weight	183.68 g/mol (Hydrochloride)	
147.22 g/mol (Free Base)	[5]	
Appearance	Colorless to brown clear liquid (Free Base)	
Melting Point	38 °C (lit.) (Free Base)	[2][5]
Boiling Point	275-277 °C at 713 mmHg (lit.) (Free Base)	[2][5]
Density	1.06 g/cm³ (Free Base)	[2]
Refractive Index	n20/D 1.590 (lit.) (Free Base)	[2][5]
Solubility	Miscible with alcohol (Free Base)	[2]
InChI Key	SODWJACROGQSMM-UHFFFAOYSA-N (Free Base)	[5]

Synthesis and Mechanistic Rationale

The synthesis of 5,6,7,8-Tetrahydro-1-naphthylamine often begins with a more readily available precursor like 1-naphthol. A common and effective strategy involves a two-step reduction

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process: a Birch reduction followed by catalytic hydrogenation. This approach selectively reduces the non-aromatic ring first, preserving the aromatic amine precursor's core.

Caption: General synthetic workflow for 5,6,7,8-Tetrahydro-1-naphthylamine HCl.

Detailed Synthesis Protocol (Illustrative)

The following protocol is based on established chemical principles for the reduction of naphthol derivatives.[6]

Step 1: Birch Reduction of 1-Naphthol to 5,8-Dihydro-1-naphthol

- Setup: In a three-necked flask equipped with a dry-ice condenser and a mechanical stirrer, add 1-naphthol (1.0 eq).
- Dissolution: Introduce liquid ammonia to dissolve the starting material under anhydrous conditions.
- Reduction: Add small pieces of lithium metal (4.0 eq) portion-wise. The causality here is the formation of a solvated electron solution (deep blue color), which is the potent reducing agent that attacks the electron-rich naphthalene ring system. The reduction occurs on the unsubstituted ring because the hydroxyl group deactivates the adjacent ring towards this nucleophilic attack.
- Quenching: Slowly add absolute ethanol (4.0 eq). The ethanol serves as a proton source to quench the anionic intermediates formed during the reduction, yielding the dihydro-naphthol.
- Workup: Evaporate the ammonia. Dissolve the residue in water, perform an ether extraction, and acidify the aqueous layer with HCl to precipitate the product.[6]

Step 2: Catalytic Hydrogenation to 5,6,7,8-Tetrahydro-1-naphthol

- Reaction: Dissolve the crude 5,8-dihydro-1-naphthol in ethyl acetate. Add 10% Palladium on charcoal (Pd/C) catalyst.
- Hydrogenation: Place the mixture in a Parr apparatus under 2–3 atm of hydrogen gas.

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- Rationale: The Pd/C catalyst facilitates the addition of hydrogen across the remaining double bond in the non-aromatic ring. This method is highly efficient and selective for reducing isolated alkenes without affecting the aromatic ring, providing the desired tetralin core.

- Isolation: Filter the catalyst and evaporate the solvent to yield 5,6,7,8-Tetrahydro-1-naphthol.

Step 3 & 4: Amination and Salt Formation

- Amination: The conversion of the hydroxyl group of 5,6,7,8-tetrahydro-1-naphthol to an amine can be achieved through various methods, such as conversion to a sulfonate ester followed by displacement with an amine source, or more modern methods like Buchwald-Hartwig amination.

- Hydrochloride Formation: Dissolve the resulting free base, 5,6,7,8-Tetrahydro-1-naphthylamine, in a suitable solvent like diethyl ether. Bubble anhydrous HCl gas through the solution or add a solution of HCl in ether. The amine, acting as a base, will be protonated, precipitating the stable and crystalline **5,6,7,8-Tetrahydro-1-naphthylamine hydrochloride** salt.

Analytical Characterization and Structural Verification

Confirming the identity and purity of 5,6,7,8-Tetrahydro-1-naphthylamine is essential. A combination of spectroscopic and chromatographic techniques provides a self-validating system for structural elucidation.

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Sources

- 1. 5,6,7,8-Tetrahydro-1-naphthylamine 98.0+%, TCI America 5 mL | Buy Online | TCI America | Fisher Scientific [fishersci.ca]

- 2. 5,6,7,8-Tetrahydro-1-naphthylamine | 2217-41-6 [chemicalbook.com]
- 3. Sertraline - Wikipedia [en.wikipedia.org]
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- 5. 5,6,7,8-Tetrahydro-1-naphthylamine 99 2217-41-6 [sigmaaldrich.com]
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